

# Technical Guide: Molecular Weight of 3-(4-Fluorobenzylamino)-1-propanol

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## Compound of Interest

Compound Name: 3-(4-Fluorobenzylamino)-1-propanol

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This document provides a detailed technical analysis of the molecular weight of **3-(4-Fluorobenzylamino)-1-propanol**, a compound of interest in various research and development applications. The intended audience for this whitepaper includes researchers, chemists, and professionals in the field of drug development.

## Compound Identification

- Systematic Name: **3-(4-Fluorobenzylamino)-1-propanol**
- Molecular Formula:  $C_{10}H_{14}FNO$

The structure consists of a propanol backbone, with an amino group at the third carbon, which is substituted with a 4-fluorobenzyl group.

## Quantitative Data Summary

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The table below outlines the elemental composition and the calculation of the molecular weight.

Element	Symbol	Atomic Count	Standard Atomic Weight ( g/mol )	Subtotal ( g/mol )
Carbon	C	10	12.011	120.11
Hydrogen	H	14	1.008	14.112
Fluorine	F	1	18.998	18.998
Nitrogen	N	1	14.007[1][2]	14.007
Oxygen	O	1	15.999[3][4]	15.999
Total	183.226			

The calculated molecular weight of **3-(4-Fluorobenzylamino)-1-propanol** is 183.226 g/mol .

## Experimental Protocols

Protocol: Calculation of Molecular Weight from Molecular Formula

The molecular weight of a chemical compound is a fundamental physical property derived from its molecular formula and the standard atomic weights of its constituent elements as defined by the International Union of Pure and Applied Chemistry (IUPAC).

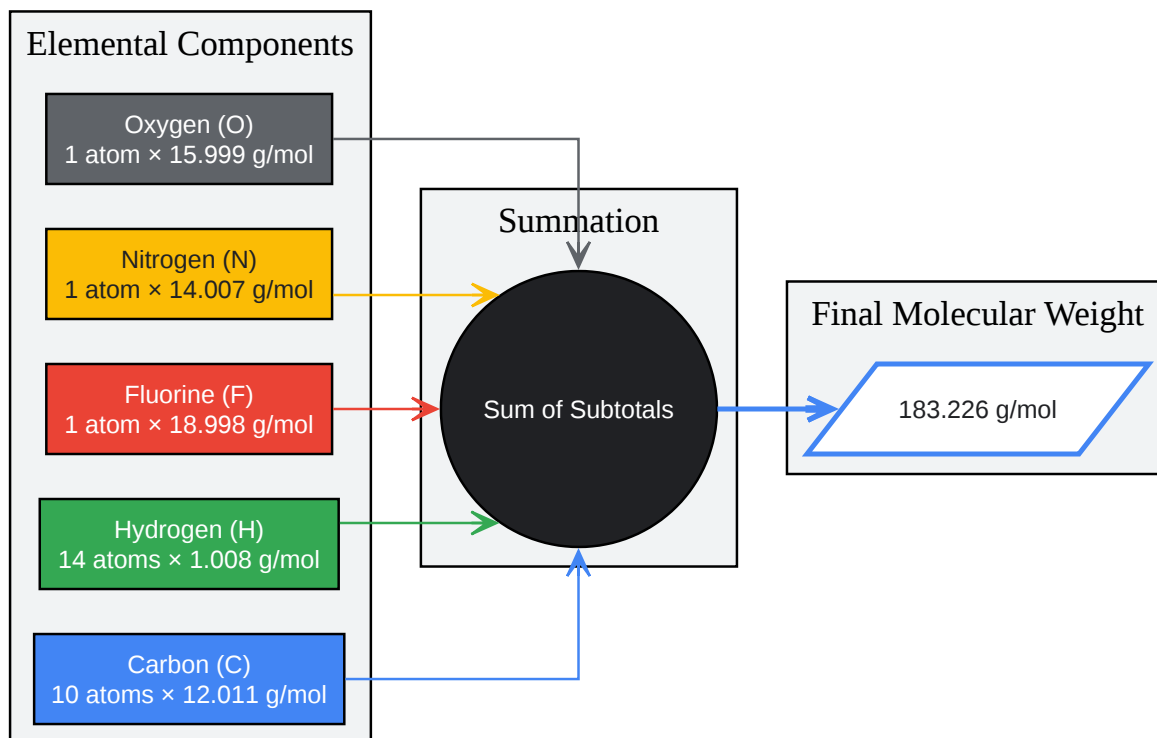
Methodology:

- **Structural Elucidation:** The chemical structure of **3-(4-Fluorobenzylamino)-1-propanol** was first determined to be comprised of a 4-fluorobenzyl group (C<sub>7</sub>H<sub>6</sub>F) attached to the nitrogen of a 3-amino-1-propanol moiety (C<sub>3</sub>H<sub>8</sub>NO).
- **Molecular Formula Determination:** Based on the elucidated structure, the molecular formula was established by summing the atoms of each element:
  - Carbon (C): 7 (from benzyl) + 3 (from propanol) = 10 atoms.
  - Hydrogen (H): 6 (from fluorobenzyl group) + 8 (from aminopropanol chain) = 14 atoms.
  - Fluorine (F): 1 atom.

- Nitrogen (N): 1 atom.
- Oxygen (O): 1 atom. This yields the molecular formula  $C_{10}H_{14}FNO$ .
- Atomic Weight Aggregation: The standard atomic weight of each element was sourced from IUPAC periodic table data.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
  - C: 12.011 g/mol
  - H: 1.008 g/mol [\[5\]](#)[\[7\]](#)
  - F: 18.998 g/mol [\[6\]](#)[\[8\]](#)
  - N: 14.007 g/mol [\[1\]](#)[\[2\]](#)
  - O: 15.999 g/mol [\[3\]](#)[\[4\]](#)
- Calculation: The molecular weight was computed by multiplying the count of each atom by its standard atomic weight and summing the results, as detailed in the data table in Section 2.0.

## Visualization

The following diagram illustrates the logical workflow for calculating the molecular weight of the target compound from its elemental components.



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